

# troubleshooting solubility issues with bromadol hydrochloride

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**Compound Focus:** 4-(4-Bromophenyl)-4-(dimethylamino)-1-phenethylcyclohexanol

CAS No.: 77239-98-6

Cat. No.: S1494157

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## Chemical Properties of Bromadol HCl

The table below summarizes the key physical and chemical properties of bromadol (base form) identified in the search results. This information is fundamental for understanding its behavior in experimental conditions.

Property	Value / Description	Notes
Systematic Name	trans-4-(4-Bromophenyl)-4-(dimethylamino)-1-(2-phenylethyl)cyclohexanol [1] [2] [3]	Also known as BDPC.
CAS Number	77239-98-6 (base); 70895-01-1 (HCl salt) [1] [2]	
Molecular Formula	C <sub>22</sub> H <sub>28</sub> BrNO [1] [2] [4]	
Molar Mass	402.37 g·mol <sup>-1</sup> [2] [4]	
Form	Neat solid (base); White powder (HCl salt) [2] [4]	
Melting Point	208–210 °C (HCl salt) [1]	
Boiling Point	488.8±45.0 °C (Predicted, base) [2] [4]	

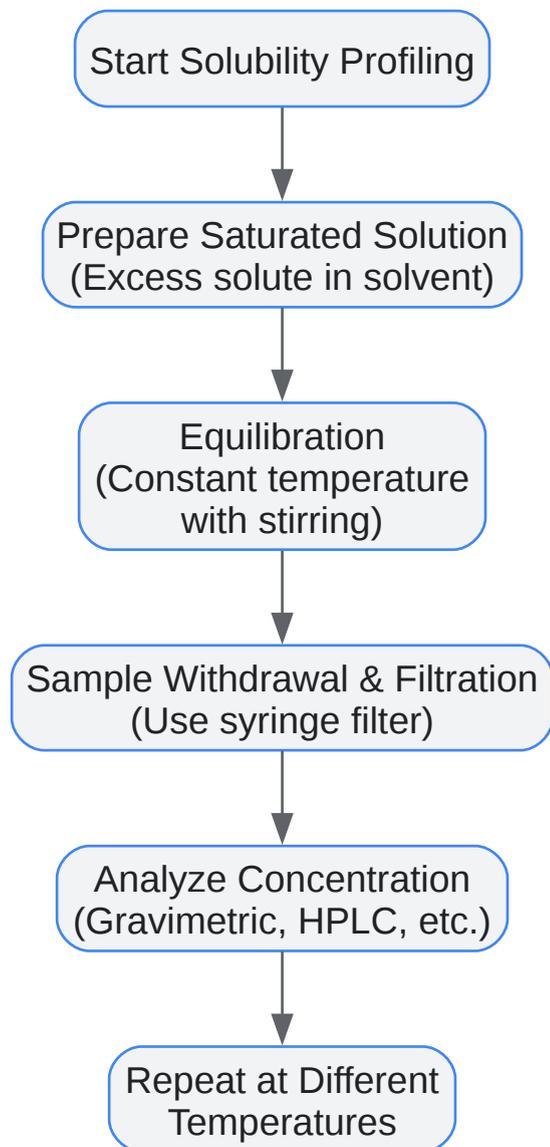
Property	Value / Description	Notes
Density	1.28±0.1 g/cm <sup>3</sup> (Predicted, base) [2] [4]	
pKa	14.83±0.40 (Predicted, base) [2] [4]	
Storage	-20°C [2]	

## Suggested Experimental Approach for Solubility Profiling

Since specific solubility data is unavailable, you may need to determine it empirically. Here is a generalized methodology for solubility screening, adapted from the techniques used in the study of Triethylamine hydrochloride [5].

### Workflow for Solubility Determination

The following diagram outlines the key stages of the experimental process for determining solubility:



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## Detailed Methodology

- **Materials and Preparation:**

- **Analytical Standard:** Use bromadol HCl with a known high purity ( $\geq 98\%$ ) [2] [4].

- **Solvent Selection:** Begin with a panel of common pure solvents (e.g., water, methanol, ethanol, acetone, ethyl acetate) covering a range of polarities.
- **Equipment:** Use sealed vials or vessels to prevent solvent evaporation. A constant-temperature water bath or incubator shaker is essential.
- **Saturation and Equilibration (The Static Method) [5]:**
  - Add an excess amount of bromadol HCl to a known volume of each solvent.
  - Agitate the mixtures continuously in a temperature-controlled environment. A wide temperature range (e.g., 278.15 K to 318.15 K) is recommended.
  - Allow the systems to reach solid-liquid equilibrium, which may take several hours or days. Confirm equilibrium by measuring concentration at consecutive time intervals until it stabilizes.
- **Sampling and Analysis:**
  - Once equilibrium is reached, allow the undissolved solid to settle or use a temperature-controlled centrifuge.
  - Withdraw a portion of the clear supernatant liquid. Pre-warm or pre-cool the syringe and filter to prevent crystallization during the process.
  - **Quantification:** The gravimetric method is common: evaporate the solvent from a known mass of the clear solution and weigh the residual solute [5]. Alternatively, use HPLC or UV-spectrophotometry for analysis.

## Frequently Asked Questions

**What is the primary hazard associated with handling bromadol HCl?** Bromadol is an extremely potent synthetic opioid. Its trans-isomer is estimated to be 504 times more potent than morphine [1] [2]. The primary hazard is life-threatening respiratory depression, even upon exposure to microgram quantities. It is intended **only for research or forensic applications** and is not for human use [2] [4].

**How should I safely handle this compound in the lab?**

- **Personal Protective Equipment (PPE):** Wear appropriate gloves, a lab coat, and safety goggles. Conduct all handling within a certified fume hood or biological safety cabinet to prevent inhalation of aerosols.
- **Engineering Controls:** Use procedures to control electrostatic charging of the powder to avoid dispersion [6].
- **Hygiene:** Avoid all hand-to-mouth/eye contact and strictly prohibit eating, drinking, or smoking in areas where the chemical is handled.

**The compound does not dissolve as expected in my initial solvent. What should I do?**

- **Verify Temperature:** Confirm your experimental temperature is accurately controlled and above ambient if needed.
- **Check for Degradation:** Although the TEA·HCl study showed crystal form stability across solvents [5], verify the chemical stability of bromadol HCl under your experimental conditions.
- **Expand Solvent Screen:** Broaden your screening to include a wider variety of solvent polarities and functional groups. Co-solvent systems (e.g., water-ethanol mixtures) can also be explored.
- **Characterize Solid Form:** Analyze the post-experiment solid using techniques like XRD or DSC to rule out solvate formation or polymorphic changes that can alter solubility [5].

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## References

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